

Application Notes and Protocols for PD-161570 Treatment

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Compound of Interest

Compound Name: PD-161570

Cat. No.: B1679120

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **PD-161570**, a potent inhibitor of multiple receptor tyrosine kinases. This document includes summaries of quantitative data, detailed experimental protocols, and visualizations of the relevant signaling pathways to guide researchers in determining the optimal incubation time and experimental setup for their specific needs.

Introduction

PD-161570 is a potent, ATP-competitive inhibitor of Fibroblast Growth Factor Receptor 1 (FGF-1R), Platelet-Derived Growth Factor Receptor (PDGFR), Epidermal Growth Factor Receptor (EGFR), and the non-receptor tyrosine kinase c-Src.^{[1][2]} It has demonstrated efficacy in inhibiting downstream signaling pathways that regulate cell proliferation, survival, and angiogenesis.^{[1][2]} Understanding the optimal incubation time for **PD-161570** is critical for achieving desired experimental outcomes. This document provides data and protocols to guide the effective use of this inhibitor.

Quantitative Data Summary

The inhibitory activity of **PD-161570** against various kinases and cellular processes has been quantified in several studies. The following tables summarize the key IC₅₀ values.

Table 1: In Vitro Kinase Inhibition by **PD-161570**

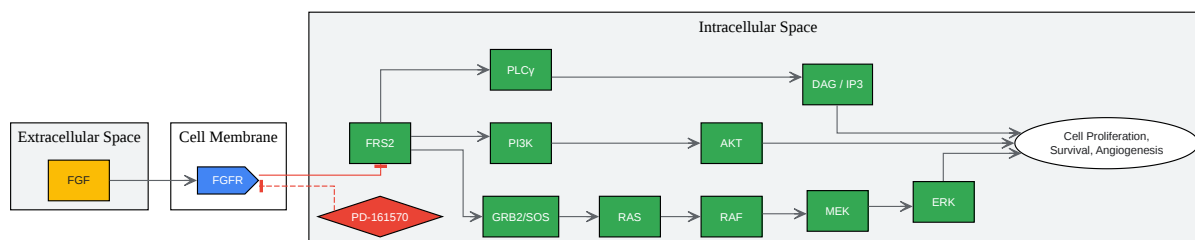
Target Kinase	IC50 Value
FGF-1R	39.9 nM[3]
c-Src	44 nM[3]
EGFR	240 nM[3]
PDGFR	310 nM[3]
FGF-1R Phosphorylation	622 nM[4]
PDGF-stimulated Autophosphorylation	450 nM[3]

Table 2: Cellular Proliferation Inhibition by **PD-161570**

Cell Line	Assay	Incubation Time	IC50 Value
Vascular Smooth Muscle Cells (VSMCs)	Proliferation Assay	8 days	0.3 μ M[3]

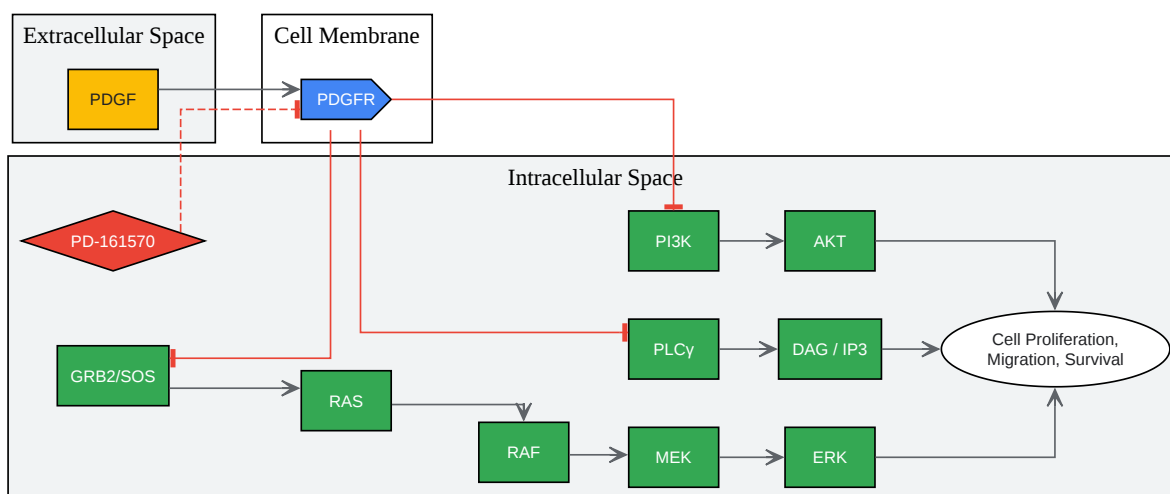
Signaling Pathways

PD-161570 exerts its effects by inhibiting key signaling pathways involved in cell growth and proliferation. The following diagrams illustrate the points of inhibition by **PD-161570** within the FGFR, PDGFR, EGFR, and c-Src signaling cascades.



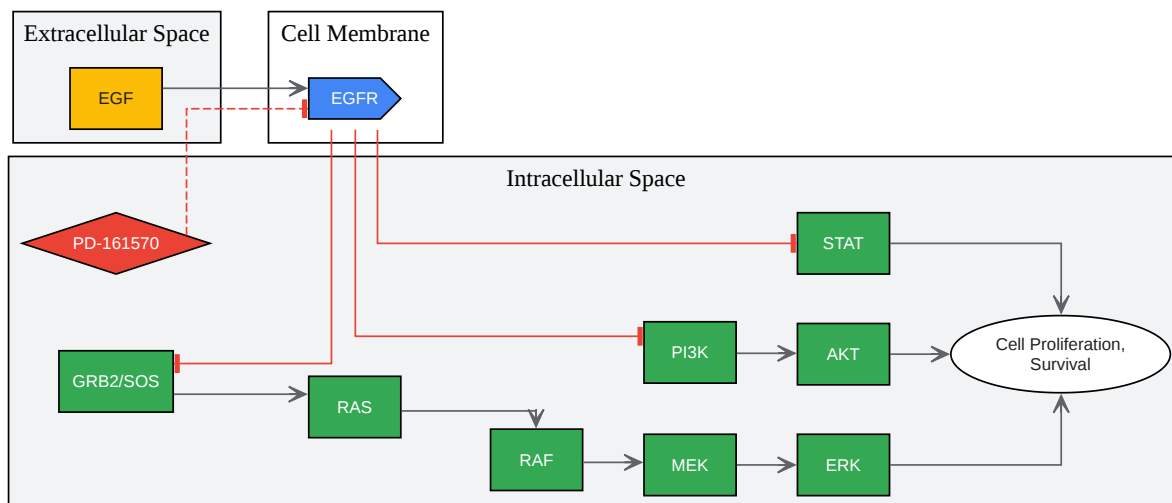
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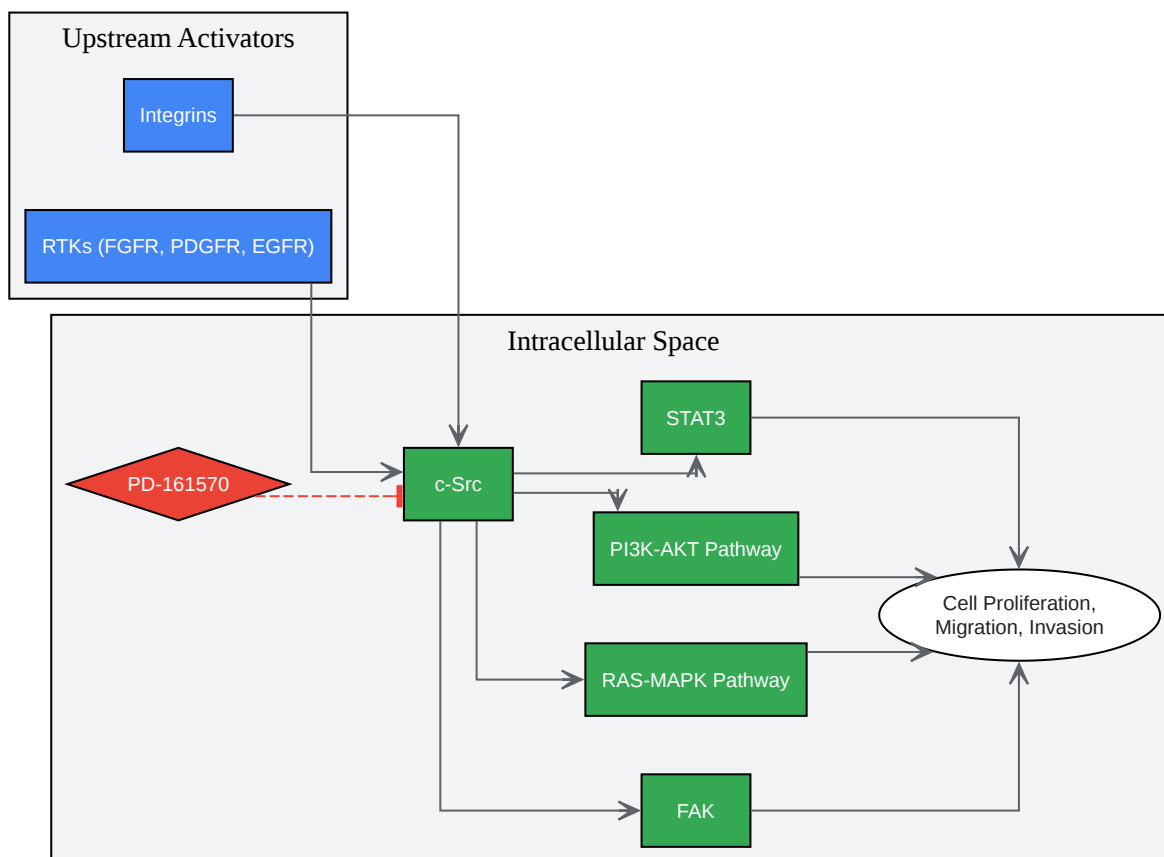
Caption: FGFR Signaling Pathway Inhibition by **PD-161570**.

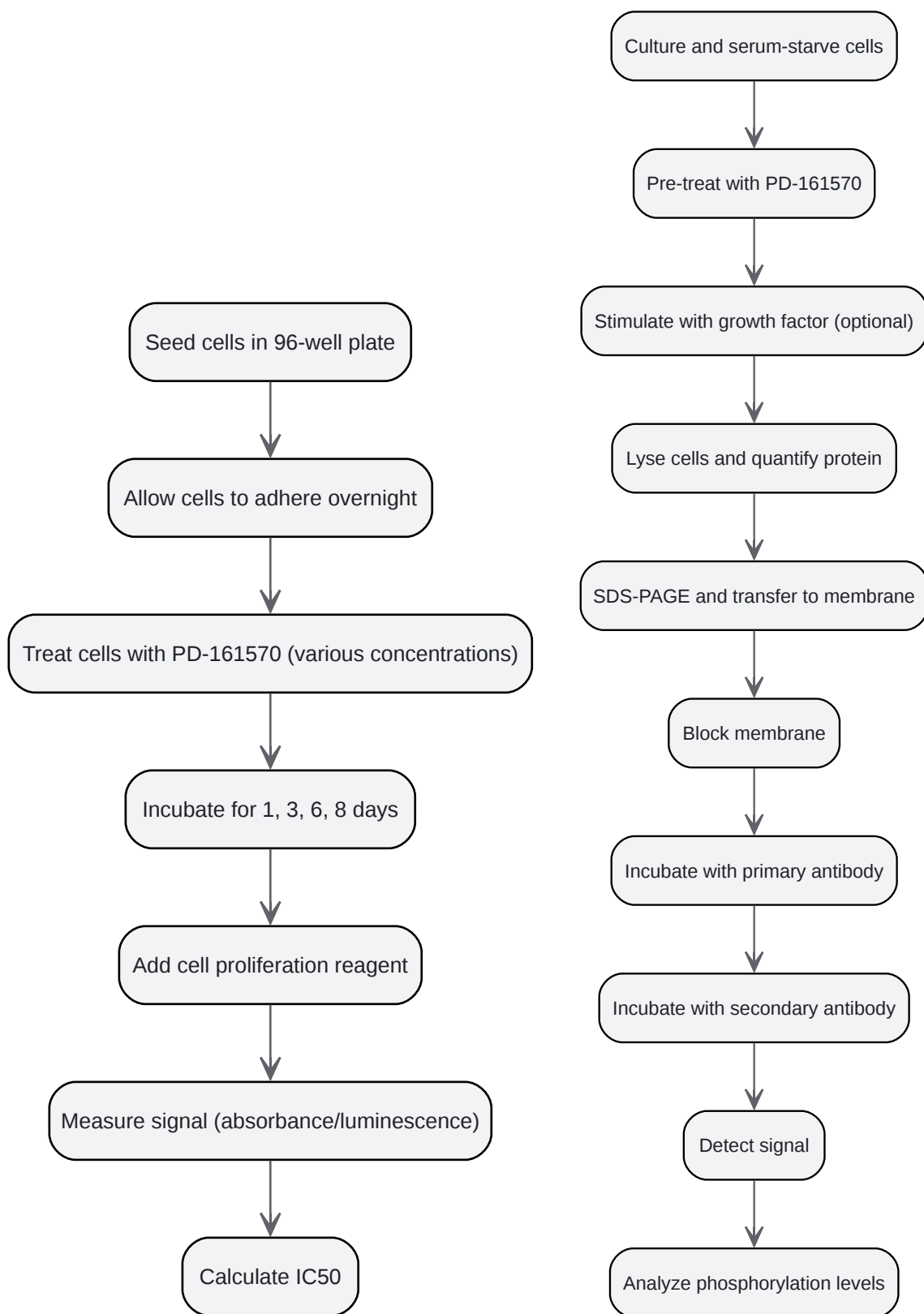


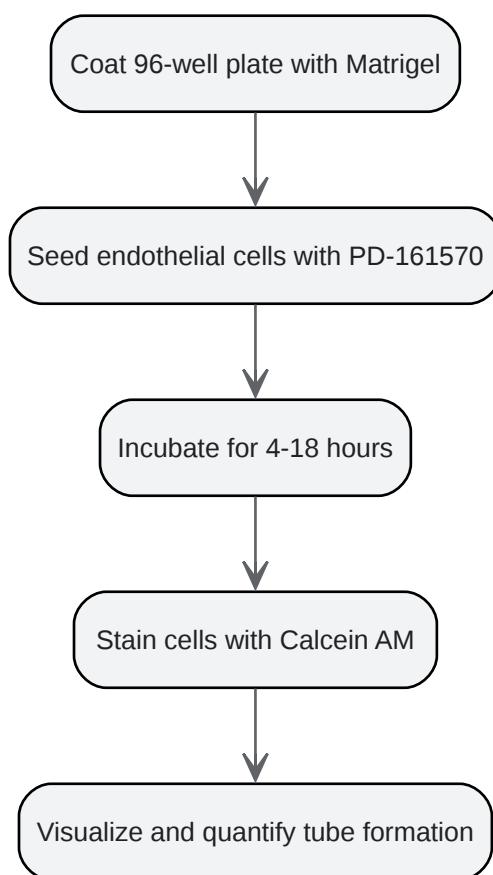
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Caption: PDGFR Signaling Pathway Inhibition by **PD-161570**.









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